

A Comprehensive Technical Guide to 2,5-Dimethylaniline for Research Applications

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Compound of Interest

Compound Name: 2,5-Dimethylaniline

Cat. No.: B045416

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide serves as a core resource for researchers, scientists, and drug development professionals interested in **2,5-Dimethylaniline**. It provides a detailed overview of commercial suppliers, key chemical properties, and established experimental protocols.

Commercial Suppliers and Product Specifications

2,5-Dimethylaniline (CAS No. 95-78-3), also known as 2,5-xylidine, is a crucial intermediate in the synthesis of various organic compounds, including dyes, pigments, and active pharmaceutical ingredients (APIs).^[1] Several major chemical suppliers offer this compound in various grades and quantities suitable for research and development purposes. Below is a comparative summary of offerings from prominent suppliers.

Supplier	Purity/Grade	Available Quantities	Physical Form	Catalog Number (Example)
Sigma-Aldrich (MilliporeSigma)	99%	100 mL	Liquid	102253
TCI America	>97.0% (GC)	25 g, 500 g	Liquid	D0668
Thermo Scientific Chemicals	98+%	25 g, 100 g, 500 g	Liquid	A12682
Alfa Aesar	98+%	25 g, 100 g, 500 g	Liquid	A12682

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2,5-Dimethylaniline** is essential for its safe handling and effective use in experimental setups.

Property	Value
Molecular Formula	C ₈ H ₁₁ N
Molecular Weight	121.18 g/mol
Appearance	Colorless to light yellow or brown liquid
Melting Point	11.5 °C (lit.) [1]
Boiling Point	218 °C (lit.) [1]
Density	0.973 g/mL at 25 °C (lit.) [1]
Refractive Index (n _{20/D})	1.559 (lit.) [1]
Solubility	Soluble in organic solvents like ethanol, ether, and chloroform. [2] Insoluble in water. [2]

Experimental Protocols

2,5-Dimethylaniline is a versatile building block in organic synthesis. The following sections detail methodologies for key experiments involving this compound.

Synthesis of Azo Dyes

Azo dyes are a prominent class of colored organic compounds synthesized via a diazotization reaction followed by a coupling reaction. **2,5-Dimethylaniline** can serve as the amine component in this synthesis.

Methodology:

- **Diazotization of 2,5-Dimethylaniline:**
 - Dissolve a specific molar equivalent of **2,5-Dimethylaniline** in a solution of concentrated hydrochloric acid and water.
 - Cool the solution to 0-5 °C in an ice bath.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite (NaNO_2) dropwise while maintaining the temperature between 0-5 °C.
 - The resulting solution contains the *in situ* generated diazonium salt.
- **Coupling Reaction:**
 - In a separate beaker, dissolve a coupling agent (e.g., 2-naphthol or N,N-dimethylaniline) in an appropriate solvent. For phenolic coupling agents, an aqueous solution of sodium hydroxide is typically used.
 - Cool this solution to 0-5 °C in an ice bath.
 - Slowly add the cold diazonium salt solution to the cold coupling agent solution with vigorous stirring.
 - An azo dye should precipitate out of the solution. The color of the dye will depend on the chosen coupling agent.
 - Continue stirring the reaction mixture in the ice bath for 30-60 minutes.

- Isolate the solid azo dye by vacuum filtration and wash with cold water.
- The crude product can be purified by recrystallization from a suitable solvent like ethanol.

Preparation of Poly(2,5-dimethylaniline)

Poly(**2,5-dimethylaniline**) is a conducting polymer that can be synthesized through the chemical or electrochemical oxidation of the **2,5-dimethylaniline** monomer.

Methodology for Chemical Polymerization:

- Dissolve **2,5-dimethylaniline** in an acidic solution (e.g., 1 M HCl).
- Cool the solution to 0-5 °C in an ice bath.
- Prepare a solution of an oxidizing agent, such as ammonium persulfate, in the same acidic medium and cool it separately.
- Slowly add the oxidant solution to the monomer solution with constant stirring while maintaining the low temperature.
- The polymerization reaction is indicated by a change in the color of the solution.
- Allow the reaction to proceed for several hours to ensure complete polymerization.
- The resulting polymer precipitate is collected by filtration, washed with the acidic solution and then with a solvent like methanol to remove any unreacted monomer and oligomers.
- The polymer is then dried under vacuum.

Induction of Laccase in Fungal Cultures

2,5-Dimethylaniline (often referred to as 2,5-xylidine in this context) can be used as an inducer for the production of laccase enzymes in certain fungi, such as *Trametes versicolor*.

Methodology:

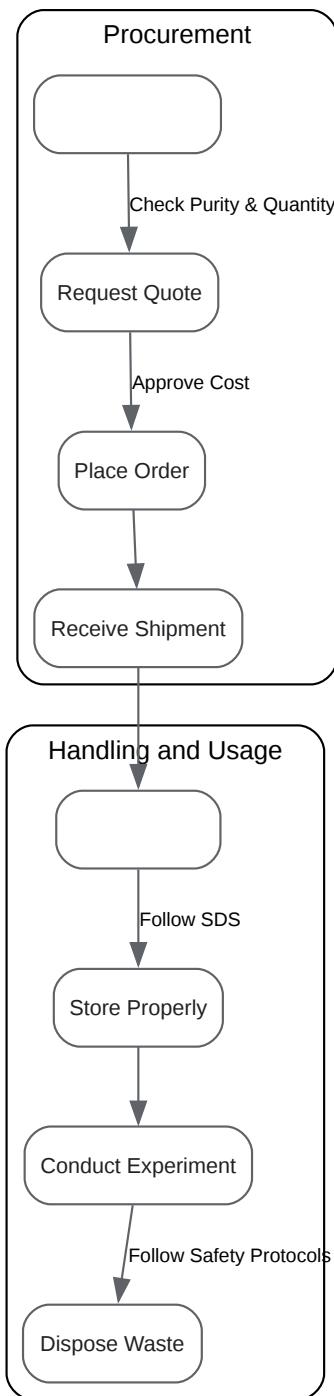
- Prepare a suitable liquid culture medium for the target fungal species.

- Inoculate the medium with the fungus and grow under appropriate conditions (e.g., shaking at a specific temperature).
- After a few days of initial growth, add a sterile solution of **2,5-dimethylaniline** to the culture to a final concentration that has been optimized for laccase induction (e.g., in the micromolar range).
- Continue the incubation for several more days.
- Harvest the culture filtrate by separating the fungal mycelium.
- Assay the culture filtrate for laccase activity using a suitable substrate such as ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) or syringaldazine. The oxidation of the substrate can be monitored spectrophotometrically.

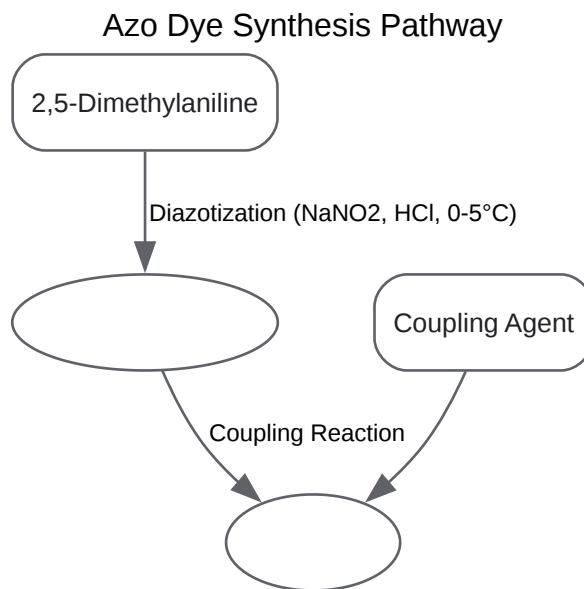
Visualizations

The following diagrams illustrate key workflows and reaction pathways related to the use of **2,5-Dimethylaniline** in a research setting.

Procurement and Handling Workflow for 2,5-Dimethylaniline

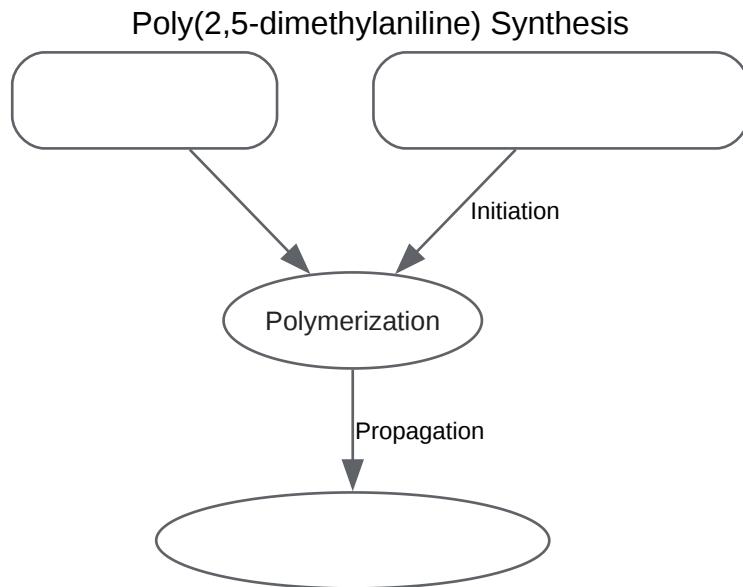
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Caption: A general workflow for the procurement and handling of **2,5-Dimethylaniline** in a research laboratory.



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Caption: The two-step reaction pathway for the synthesis of an azo dye from **2,5-Dimethylaniline**.



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Caption: A simplified schematic of the chemical polymerization process for producing Poly(**2,5-dimethylaniline**).

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- 2. 2,5-Dimethylaniline, 98+% 25 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.pt]
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